

croconazole RP-HPTLC method validation

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Compound Focus: Croconazole

CAS No.: 77175-51-0

Cat. No.: S592840

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Method Summary & Validation

The developed method uses an environmentally friendly RP-HPTLC technique to quantify **Croconazole** HCl (CCZ) in commercial creams. Separation occurs on RP-18 plates with an acetone-water mobile phase, and the analyte is detected at 198 nm. The method was rigorously validated as per ICH guidelines [1].

Table 1: Chromatographic Conditions and System Suitability

Parameter	Specification
Stationary Phase	RP-60F254S TLC plates [1]
Mobile Phase	Acetone:Water (80:20, v/v) [1]
Detection Wavelength	198 nm [1]
Sample Application Volume	10 μ L [1]
Retardation Factor (R_f)	Reported as part of system suitability [1]
Theoretical Plates per Meter ($N \cdot m^{-1}$)	Determined as per published formulae [1]
Peak Asymmetry (A_s)	Determined as per published formulae [1]

Table 2: Validation Parameters for the RP-HPTLC Method

Parameter	Result
Linearity Range	25 - 1,200 ng/band [1]
Limit of Detection (LOD)	Determined via standard deviation methodology [1]
Limit of Quantification (LOQ)	Determined via standard deviation methodology [1]
Accuracy (% Recovery)	Assessed at 50%, 100%, and 150% levels; data presented [1]
Precision (% RSD)	Intra-day and Inter-day precision determined [1]
Robustness	Assessed by deliberate changes in mobile phase ratio ($\pm 2\%$); changes in R_f and peak area recorded [1]
Greenness Score (AGREE)	0.82 [1]
Greenness Score (Analytical Eco-Scale)	89 [1]

Experimental Protocols

Here are the detailed laboratory procedures for the method.

Instrumentation and Reagents

- **HPTLC System:** CAMAG system equipped with an ATS4 automatic applicator and an automated development chamber [1].
- **Materials:** Reference standard of CCZ (purity $\geq 99\%$), LC-grade acetone, and ultra-pure water [1].
- **Commercial Formulation:** CCZ cream (e.g., Pilzcin, containing 1.0% w/w CCZ) [1].

Mobile Phase Preparation

Prepare a mixture of **acetone and water in a 80:20 (v/v) ratio**. For instance, mix 800 mL of acetone with 200 mL of water and degas the solution before use [1].

Standard Stock and Working Solution

- Accurately weigh about 10 mg of CCZ reference standard.
- Transfer to a 100 mL volumetric flask and dissolve with the mobile phase to obtain a **stock solution of 100 µg/mL**.
- Dilute this stock solution serially with the mobile phase to prepare working standards in the concentration range of **25 to 1,200 ng/band** for the calibration curve [1].

Sample Preparation from Cream Formulation

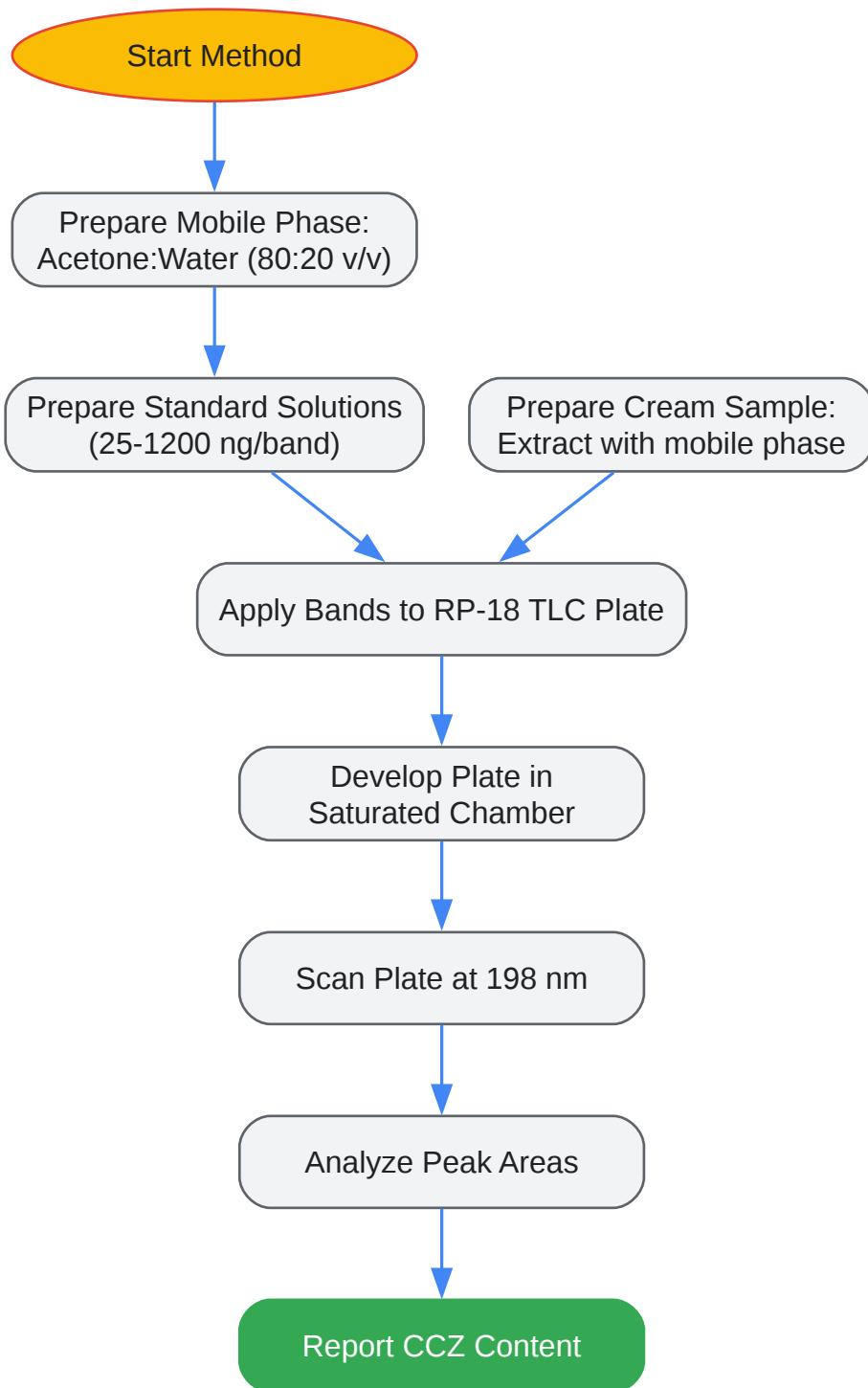
- Accurately weigh about 1.5 g of the commercial CCZ cream.
- Transfer to a separating funnel and add 75 mL of the mobile phase.
- Shake the mixture vigorously for **30 minutes**.
- Concentrate the mixture under reduced pressure using a rotary evaporator.
- Reconstitute the residue in **10 mL of mobile phase** for analysis [1].

Chromatographic Procedure

- **Application:** Apply 10 µL of the standard and prepared sample solutions as 6 mm bands on the RP-18 TLC plate using an automatic applicator [1].
- **Development:** Develop the plate in a twin-trough chamber pre-saturated with mobile phase vapor for **30 minutes at 22°C**. Allow the mobile phase to migrate over a distance of 8 cm [1].
- **Densitometric Scanning:** After development and drying, scan the plate at **198 nm** using a slit dimension of 4.00 x 0.45 mm and a scanning speed of 20 mm/s [1].
- **Quantification:** Determine the concentration of CCZ in the sample by comparing its peak area against the calibrated standard curve [1].

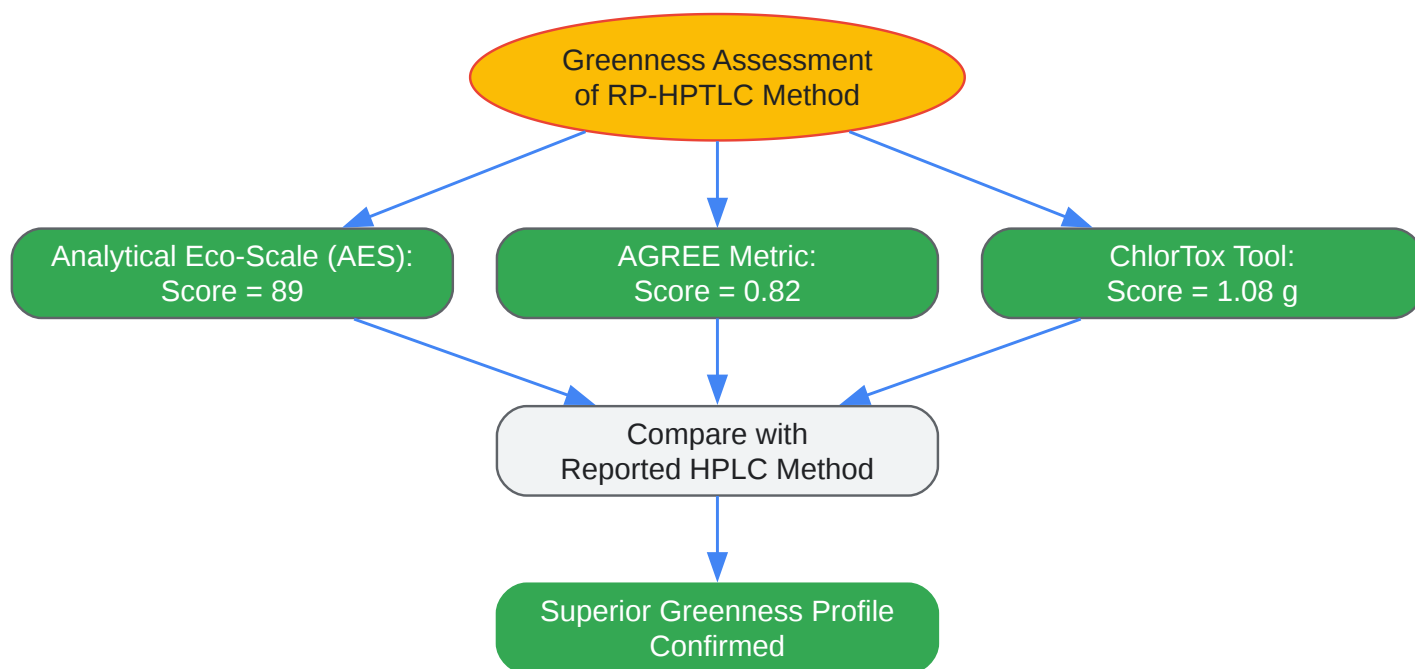
Workflow and Greenness Assessment

The following diagrams illustrate the experimental workflow and the method's environmental friendliness, a key advantage highlighted in the study [1].



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Diagram 1: RP-HPTLC Workflow for CCZ Analysis. This chart outlines the key steps involved in the analysis of **Croconazole** HCl in a cream formulation, from sample and standard preparation to final quantification.



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Diagram 2: Greenness Assessment of the Method. This diagram shows the process of evaluating the method's environmental impact using three different green metrics, all of which confirm its exceptional eco-friendliness compared to traditional methods [1].

Application Notes

- **Stability-Indicating Property:** The method effectively separated CCZ from its degradation products, confirming its stability-indicating capability. CCZ was found to be unstable under acid and oxidative conditions but stable under alkaline and thermal stress [1].
- **Green Chemistry Advantage:** The method uses acetone-water, a less hazardous and more environmentally friendly solvent system compared to those often used in reported HPLC methods. This is reflected in its high greenness scores [1].
- **Application:** The validated method is suitable for the routine quality control and standardization of CCZ in commercial cream formulations, with analysis of a marketed cream showing a CCZ content of 0.98% w/w [1].

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References

1. Green stability-indicating RP-HPTLC technique for determi... [degruyterbrill.com]

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